

1,3,5,6-Tetrahydroxy-8-methylxanthone CAS number and chemical identifiers

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Compound of Interest

Compound Name: 1,3,5,6-Tetrahydroxy-8-methylxanthone

Cat. No.: B12378917

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In-Depth Technical Guide to 1,3,5,6-Tetrahydroxy-8-methylxanthone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and experimental protocols associated with **1,3,5,6-Tetrahydroxy-8-methylxanthone**, a natural product with demonstrated cytotoxic and antivirulence properties.

Core Chemical Information

1,3,5,6-Tetrahydroxy-8-methylxanthone is a xanthone derivative that has been isolated from a marine-derived fungus, *Penicillium* sp. L129.^[1] It is also reported to possess antivirulence activity against *Staphylococcus aureus*.

Chemical Identifiers

Identifier	Value
CAS Number	213547-11-6[1]
Molecular Formula	C ₁₄ H ₁₀ O ₆ [1]
Molecular Weight	274.23 g/mol [1]
IUPAC Name	1,3,5,6-tetrahydroxy-8-methyl-9H-xanthen-9-one

Biological Activity and Experimental Data

This compound has demonstrated notable bioactivity in two distinct areas: cytotoxicity against cancer cell lines and antivirulence activity against the pathogenic bacterium *Staphylococcus aureus*.

Cytotoxic Activity

1,3,5,6-Tetrahydroxy-8-methylxanthone has shown cytotoxic effects against several human cancer cell lines.[2] The half-maximal inhibitory concentrations (IC₅₀) from these studies are summarized below.

Cell Line	Cancer Type	IC ₅₀ (μM)
MCF-7	Breast Cancer	12.39[2]
U87	Glioblastoma	9.01[2]
PC3	Prostate Cancer	14.59[2]

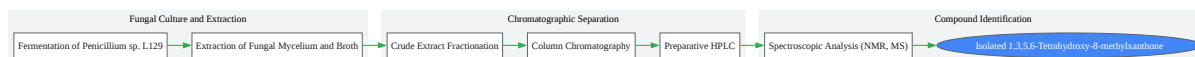
Antivirulence Activity

The compound has been shown to interfere with virulence gene expression in *Staphylococcus aureus*, suggesting its potential as an antivirulence agent. This activity is likely mediated through the disruption of the accessory gene regulator (agr) quorum sensing system.[3][4]

Experimental Protocols

Isolation and Characterization from *Penicillium* sp. L129

The isolation of **1,3,5,6-Tetrahydroxy-8-methylxanthone** from the marine-derived fungus *Penicillium* sp. L129 involves standard natural product chemistry techniques. While the full detailed protocol from the primary literature is not available, a general workflow can be described.



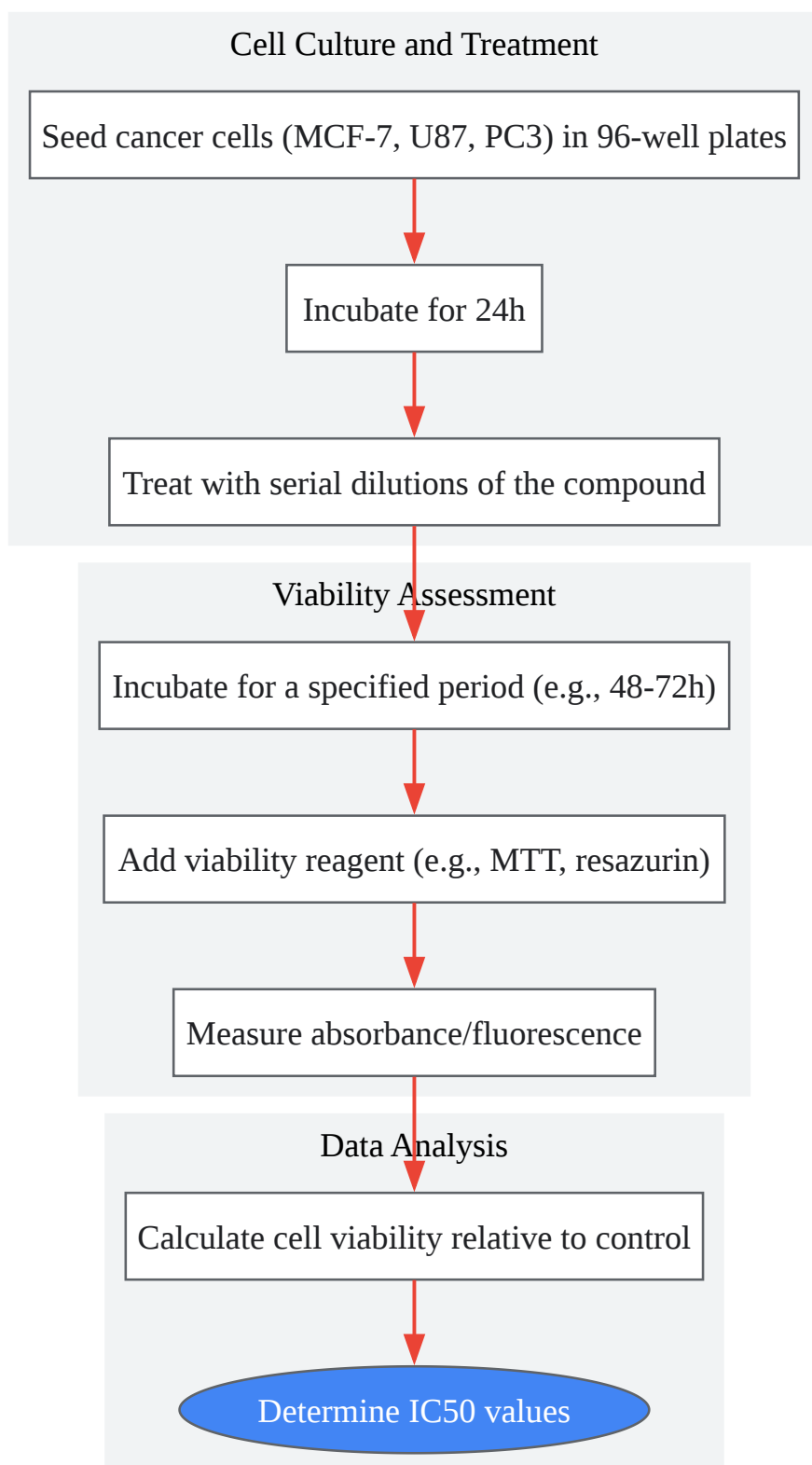
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Isolation Workflow

Characterization Data: The structure of the compound was elucidated using extensive spectroscopic data, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Cytotoxicity Assay

The cytotoxic activity of **1,3,5,6-Tetrahydroxy-8-methylxanthone** against the MCF-7, U87, and PC3 human cancer cell lines was determined using a standard in vitro cytotoxicity assay. [\[2\]](#)

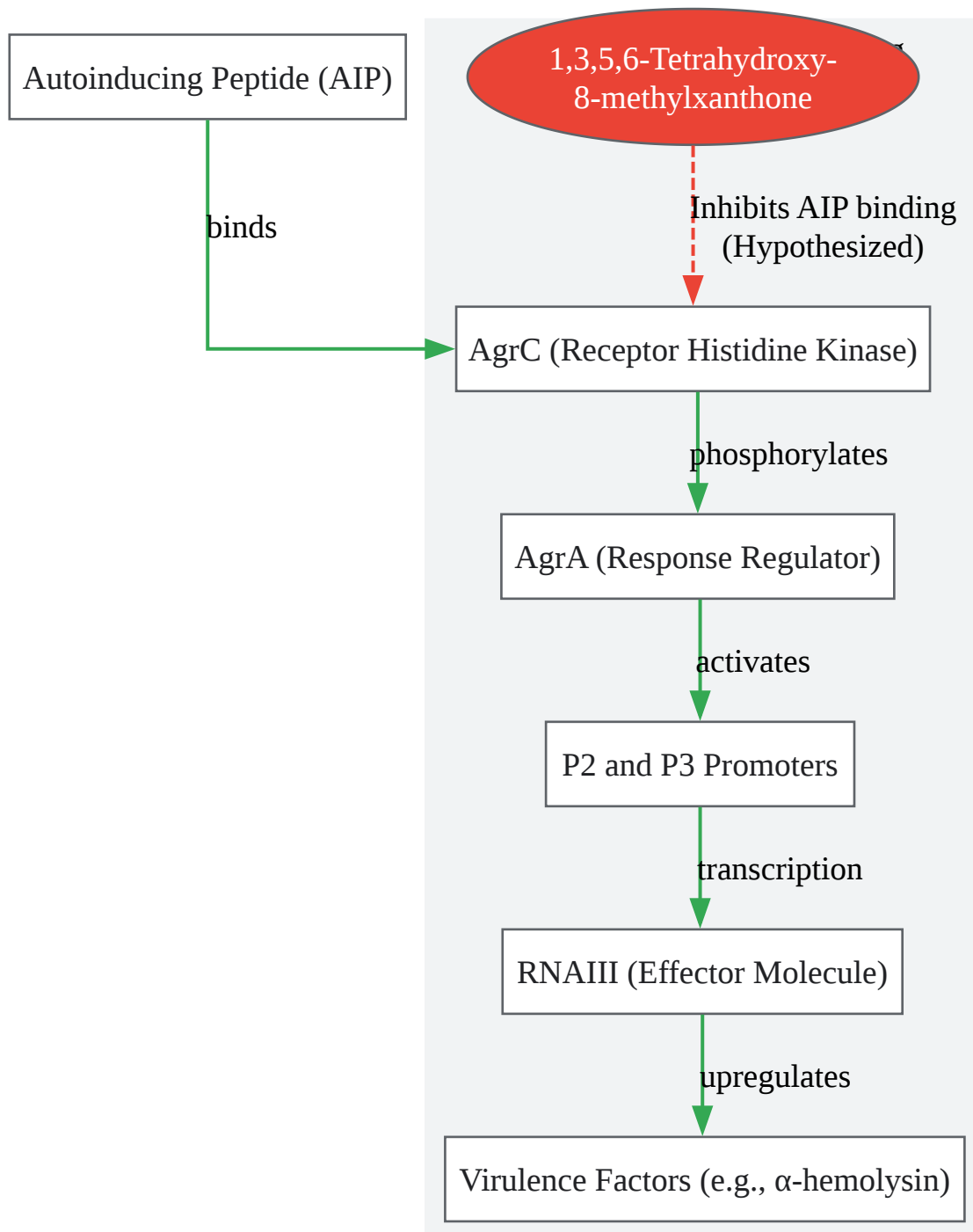


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Cytotoxicity Assay Workflow

Antivirulence Assay against *Staphylococcus aureus*

The antivirulence activity was assessed by monitoring the expression of key virulence genes in *S. aureus*. This is often achieved using reporter strains where a reporter gene (e.g., *lacZ*) is fused to the promoter of a virulence gene.



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